

# What are the chemical properties of Tris(tert-butoxy)silanol?

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## Compound of Interest

Compound Name: *Tris(tert-butoxy)silanol*

Cat. No.: *B099459*

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An In-depth Technical Guide to the Chemical Properties of **Tris(tert-butoxy)silanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Tris(tert-butoxy)silanol**, a versatile organosilicon compound. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development and materials science.

## Chemical and Physical Properties

**Tris(tert-butoxy)silanol**, with the CAS number 18166-43-3, is a white crystalline solid at room temperature.<sup>[1]</sup> It is characterized by the presence of three bulky tert-butoxy groups and a hydroxyl group attached to a central silicon atom. This structure imparts unique reactivity and physical properties to the molecule.

## Table 1: General Properties of Tris(tert-butoxy)silanol

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>28</sub> O <sub>4</sub> Si[2][3][4]
Linear Formula	((CH <sub>3</sub> ) <sub>3</sub> CO) <sub>3</sub> SiOH[1][5][6]
Molecular Weight	264.43 g/mol [3][4][5]
Appearance	White crystals or powder[1]
CAS Number	18166-43-3[2][4][7]

**Table 2: Physical Properties of Tris(tert-butoxy)silanol**

Property	Value
Melting Point	63-65 °C (lit.)[5][6][8][9][10]
Boiling Point	205-210 °C (lit.)[5][6][9][10]
Density	0.92 g/cm <sup>3</sup>
Vapor Pressure	5–10 Torr at 80°C
Solubility	Not miscible or difficult to mix in water.[11]

## Spectroscopic Properties

Spectroscopic analysis is crucial for the identification and characterization of **Tris(tert-butoxy)silanol**.

**Table 3: Spectroscopic Data for Tris(tert-butoxy)silanol**

Spectroscopic Technique	Characteristic Features
Infrared (IR) Spectroscopy	A sharp O-H stretching band is observed near $3719\text{ cm}^{-1}$ , confirming the presence of the silanol group.[12]
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ and $^{29}\text{Si}$ NMR are used to confirm the molecular structure and purity. The $^{29}\text{Si}$ NMR chemical shifts for silanol groups are typically in the range of 38–45 ppm.[12]
Mass Spectrometry	Used to verify the molecular weight and fragmentation patterns. Key fragments have been observed at $m/z$ values of 207, 151, and 95.[12]

## Reactivity and Stability

**Tris(tert-butoxy)silanol** is a stable compound under anhydrous conditions due to the steric hindrance provided by the bulky tert-butoxy groups.[12] However, it is sensitive to moisture and will slowly decompose in the presence of water or moist air, liberating t-butanol.[2][13] It is incompatible with strong oxidizing agents, strong acids, and halogens.[2][13]

The primary reactivity of **Tris(tert-butoxy)silanol** stems from its silanol group, which can react with various substrates. It is a key precursor in materials science, particularly for the deposition of silicon-based thin films.[12]

## Key Reactions:

- **Reaction with Metal Alkyl Amides:** **Tris(tert-butoxy)silanol** reacts with various metal alkyl amides, such as tetrakis(dimethylamino)-hafnium, to act as a precursor for the vapor deposition of metal silicates.[5][9][10][14][15][16]
- **Atomic Layer Deposition (ALD) of Silicon Dioxide:** It serves as a crucial precursor for the ALD of highly conformal silicon dioxide ( $\text{SiO}_2$ ) thin films.[9][10][12][14] In this process, it reacts with a surface, often catalyzed by a compound like trimethylaluminum (TMA), to deposit  $\text{SiO}_2$  layers.[12]

## Experimental Protocols

The following are generalized experimental protocols for the determination of the key chemical and physical properties of **Tris(tert-butoxy)silanol**.

### Determination of Melting Point (Capillary Method)

This method is used to determine the temperature at which the solid **Tris(tert-butoxy)silanol** transitions to a liquid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp) or Thiele tube, capillary tubes, thermometer.
- Procedure:
  - Ensure the **Tris(tert-butoxy)silanol** sample is dry and finely powdered.
  - Seal one end of a capillary tube by heating it in a flame.
  - Introduce a small amount of the powdered sample into the open end of the capillary tube and pack it down by tapping.
  - Place the capillary tube in the heating block of the melting point apparatus or attach it to a thermometer and place it in a Thiele tube.
  - Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, when approaching the expected melting point.
  - Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

### Determination of Boiling Point (Distillation Method)

This method is suitable for determining the boiling point of **Tris(tert-butoxy)silanol** at atmospheric or reduced pressure.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:

- Place a sample of **Tris(tert-butoxy)silanol** and a few boiling chips in the distillation flask.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses on the thermometer bulb.
- The boiling point is the stable temperature at which the liquid and vapor are in equilibrium, and a steady stream of distillate is collected in the receiving flask.

## Infrared (IR) Spectroscopy (Thin Solid Film Method)

This technique is used to identify the functional groups present in **Tris(tert-butoxy)silanol**.

- Apparatus: FT-IR spectrometer, salt plates (e.g., NaCl or KBr), volatile solvent (e.g., methylene chloride or acetone).
- Procedure:
  - Dissolve a small amount of **Tris(tert-butoxy)silanol** in a few drops of a volatile solvent.
  - Apply a drop of the solution to the surface of a clean, dry salt plate.
  - Allow the solvent to evaporate completely, leaving a thin film of the solid sample on the plate.
  - Place the salt plate in the sample holder of the FT-IR spectrometer.
  - Acquire the IR spectrum over the desired wavenumber range (typically 4000-400  $\text{cm}^{-1}$ ).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **Tris(tert-butoxy)silanol**.

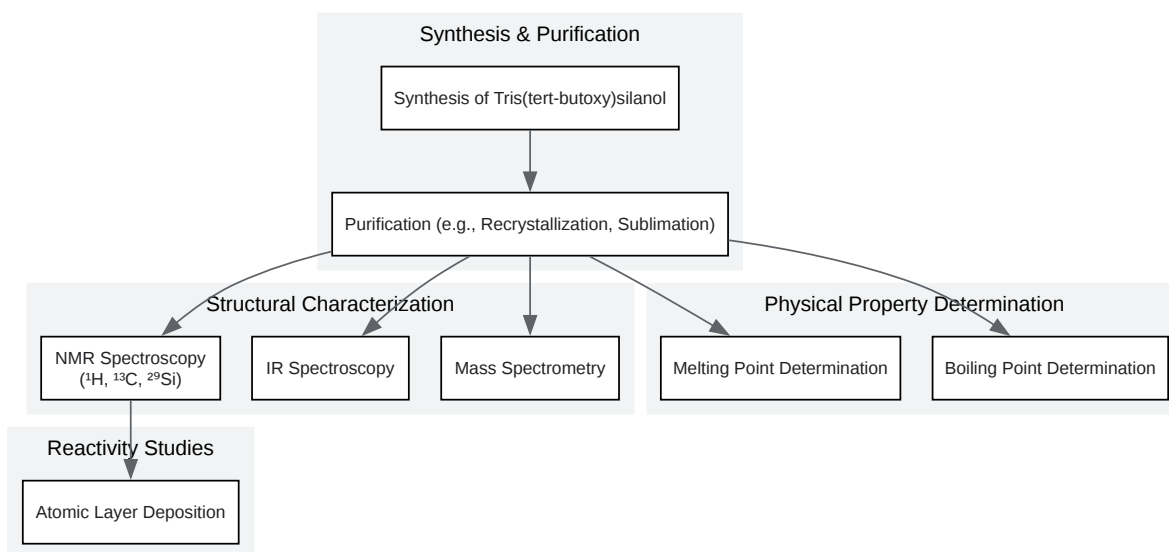
- Apparatus: NMR spectrometer, NMR tubes, deuterated solvent (e.g.,  $\text{CDCl}_3$ ).

- Procedure:
  - Dissolve an appropriate amount of **Tris(tert-butoxy)silanol** in a deuterated solvent in a clean, dry NMR tube.
  - Place the NMR tube in the spectrometer's probe.
  - Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures. For organosilicon compounds,  $^{29}\text{Si}$  NMR can also be performed to provide further structural information.

## Visualizations

### Logical Workflow for Chemical Characterization

The following diagram illustrates a typical workflow for the chemical characterization of a compound like **Tris(tert-butoxy)silanol**.

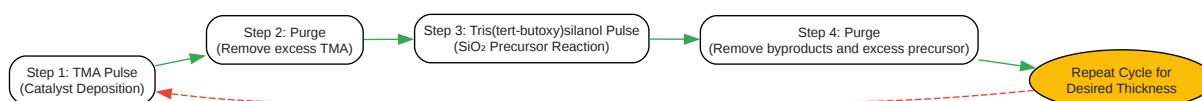


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Caption: Workflow for the synthesis and characterization of **Tris(tert-butoxy)silanol**.

## Atomic Layer Deposition (ALD) Cycle using Tris(tert-butoxy)silanol

This diagram illustrates a simplified cycle of Atomic Layer Deposition (ALD) for silicon dioxide using **Tris(tert-butoxy)silanol** and a metal catalyst like trimethylaluminum (TMA).



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Caption: A simplified schematic of an ALD cycle for SiO<sub>2</sub> deposition.

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